

Validating SPECT Imaging for Accurate Terbium-161 Dosimetry: A Comparative Guide

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Compound of Interest

Compound Name: *Terbium-161*

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The emergence of **Terbium-161** (^{161}Tb) as a promising radionuclide for targeted cancer therapy has underscored the critical need for accurate dosimetry to ensure both treatment efficacy and patient safety.[1][2][3] Single-Photon Emission Computed Tomography (SPECT) stands as a key imaging modality for quantifying the in vivo biodistribution of ^{161}Tb -labeled radiopharmaceuticals, which is essential for calculating absorbed doses. This guide provides a comprehensive comparison of methodologies and experimental data for the validation of ^{161}Tb SPECT imaging, enabling researchers to optimize their imaging protocols for precise dosimetry.

Performance Comparison of SPECT Imaging Parameters for Terbbium-161

The quantitative accuracy of ^{161}Tb SPECT imaging is influenced by several factors, including the choice of collimator, energy window, and reconstruction algorithm. The following tables summarize key performance metrics from recent studies, offering a comparative overview of different imaging setups.

Table 1: Comparison of Collimator Performance in ^{161}Tb SPECT Imaging

Collimator Type	Key Findings	Reference
Low-Energy High-Resolution (LEHR)	Provides superior visual image quality and spatial resolution. [4][5] Considered a good choice for high-resolution images.[6][7][8]	[4][5][6][7][8]
Medium-Energy General-Purpose (MEGP)	Demonstrates greater quantitative accuracy compared to LEHR and ELEGP, particularly at different background activity levels.[4] [5] Recommended to mitigate dead-time effects, septal penetration, and scatter.[9]	[4][5][9]
Extended Low-Energy General-Purpose (ELEGP)	Shows higher sensitivity (2-fold higher calibration factors) compared to MEGP and LEHR, but with potential for systematic underestimation at high activity levels due to septal penetration.[4][5]	[4][5]
High-Energy Ultra-High Resolution (HEUHR)	Achieves sub-millimeter resolution (< 0.85 mm) and maintains high quantitative accuracy with recovery coefficients up to 92% in small volumes, making it advantageous for preclinical small animal imaging.[10][11]	[10][11]
Extra Ultra-High Sensitivity (UHS)	Resolves larger rods (≥ 1.10 mm for ^{161}Tb) compared to HEUHR but with lower quantitative accuracy.[10][11]	[10][11]

Table 2: Impact of Energy Window Selection on ^{161}Tb SPECT Quantification

Energy Window	Key Findings	Reference
75 keV Photopeak (e.g., $\pm 10\%$)	Generally preferred, providing better spatial resolution and contrast. [4] [5] Produces images of comparable quality to those of Lutetium-177 (^{177}Lu). [4] Recommended for optimal image quality. [6]	[4] [5] [6]
49 keV Photopeak	Results in higher sensitivity (3-fold higher calibration factors) but may lead to larger quantification errors and is more susceptible to variations in measurement geometry. [4] [5] Could be useful at later imaging time points due to its high sensitivity, if further optimized. [4]	[4] [5]

Comparative Dosimetry: Terbium-161 vs. Lutetium-177

A key aspect of validating ^{161}Tb dosimetry is comparing it to the well-established ^{177}Lu . The similar chemical properties and decay characteristics of ^{161}Tb and ^{177}Lu make them a theranostic pair, but their differing electron emissions have significant dosimetric implications.
[\[4\]](#)[\[12\]](#)[\[13\]](#)

Table 3: Dosimetric Comparison of ^{161}Tb and ^{177}Lu

Parameter	Terbium-161 (¹⁶¹ Tb)	Lutetium-177 (¹⁷⁷ Lu)	Key Implications	Reference
Half-life	~6.9 days	~6.6 days	Similar half-lives allow for comparable imaging and therapeutic timeframes. [4] [12]	[4] [12]
Mean β^- Energy	~154 keV	~134 keV	Similar beta energies contribute to comparable therapeutic effects in larger tumors. [4] [12]	[4] [12]
Auger & Conversion Electrons	High yield	Low yield	The additional low-energy electrons from ¹⁶¹ Tb are expected to enhance therapeutic efficacy, especially for micrometastases and single cancer cells. [1] [3] [4]	[1] [3] [4]
Absorbed Dose to Tumors	Higher per unit of activity (e.g., 40% increase for DOTA-TATE and PSMA-617). [12] A study on	Lower than ¹⁶¹ Tb for the same amount of activity.	A lower administered activity of ¹⁶¹ Tb may be required to achieve the same tumor dose	[12] [13] [14]

	PSMA-617 showed a 2.4 times higher mean tumor lesion dose compared to ^{177}Lu . [13]		as ^{177}Lu , potentially reducing systemic toxicity. [12]
SPECT Image Quality	Comparable to ^{177}Lu , with no visual artifacts when using appropriate protocols.	Well-established and high-quality imaging.	Validated SPECT protocols for ^{161}Tb can produce images suitable for clinical review and dosimetry, analogous to ^{177}Lu . [1]

Experimental Protocols for Validation of ^{161}Tb SPECT Dosimetry

Accurate and reproducible quantification of ^{161}Tb requires meticulously planned and executed experimental protocols. Below are detailed methodologies for key experiments cited in the validation of ^{161}Tb SPECT imaging.

Phantom Studies for Quantitative Accuracy and Resolution

- Objective: To determine the quantitative accuracy, stability, and spatial resolution of the SPECT system for ^{161}Tb imaging.
- Phantom Preparation:
 - NEMA/IEC Body Phantom: This phantom is typically used with fillable spheres of various diameters (e.g., 10, 13, 17, 22, 28, and 37 mm).[\[1\]](#)[\[3\]](#) The spheres are filled with a known

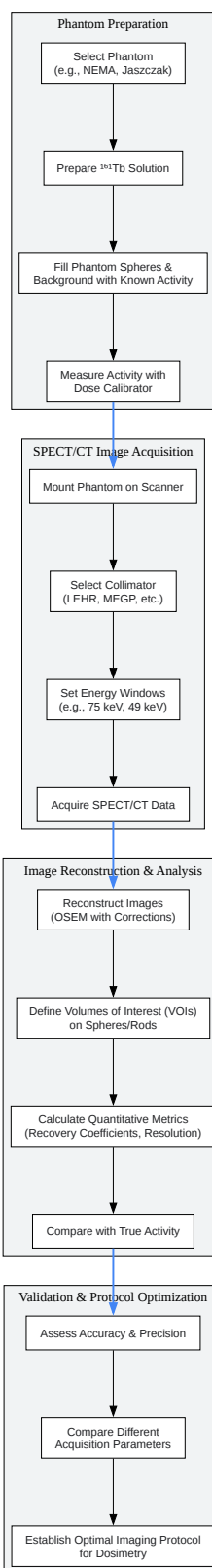
activity concentration of ^{161}Tb , while the background compartment is filled with a lower activity concentration to simulate tumor-to-background ratios seen in clinical practice.

- Hot Rod Resolution Phantom: This phantom, with rod diameters ranging from sub-millimeter to several millimeters (e.g., 0.85 to 1.70 mm), is used to assess the spatial resolution of the imaging system.[\[10\]](#)[\[11\]](#) The rods are filled with a high concentration of ^{161}Tb .[\[10\]](#)[\[11\]](#)
- Activity Measurement: The total activity and activity concentration in the phantom and its inserts are accurately measured using a calibrated dose calibrator before and after imaging.
- Image Acquisition:
 - SPECT/CT Scanner: A clinical or preclinical SPECT/CT scanner is used for image acquisition.
 - Collimator Selection: Different collimators (e.g., LEHR, MEGP, ELEGP) are evaluated to determine their impact on image quality and quantitative accuracy.
 - Energy Window Settings: Images are acquired using different energy windows centered around the main photopeaks of ^{161}Tb (e.g., 75 keV and 49 keV) with a specified width (e.g., 20%).[\[1\]](#)[\[3\]](#)
 - Acquisition Parameters: A sufficient number of projections (e.g., 120 frames per rotation) are acquired over 360 degrees.[\[15\]](#) The acquisition time per projection is also varied to assess the effect of count statistics.
- Image Reconstruction:
 - Algorithm: An iterative reconstruction algorithm, such as Ordered Subsets Expectation Maximization (OSEM), is typically used.[\[15\]](#) The number of iterations and subsets is kept constant for comparative analysis.
 - Corrections: Corrections for attenuation (using the co-registered CT scan), scatter (e.g., using dual- or triple-energy window methods), and collimator-detector response are applied during reconstruction.[\[6\]](#)[\[7\]](#)
- Data Analysis:

- Recovery Coefficients (RCs): RCs are calculated for each sphere in the NEMA phantom by dividing the measured activity concentration in the reconstructed SPECT image by the true activity concentration. RCs are a measure of quantitative accuracy.
- Contrast-to-Noise Ratio (CNR): CNR is calculated for the hot rods in the resolution phantom to assess the trade-off between image contrast and noise.
- Spatial Resolution: The ability to resolve the different sized rods in the resolution phantom is visually and quantitatively assessed.

Workflow for ^{161}Tb SPECT/CT Dosimetry Validation

The following diagram illustrates a typical experimental workflow for the validation of ^{161}Tb SPECT imaging for dosimetry.



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Caption: Workflow for ^{161}Tb SPECT dosimetry validation.

Conclusion

The validation of SPECT imaging for accurate ^{161}Tb dosimetry is a multifaceted process that requires careful consideration of various acquisition and reconstruction parameters. Current research demonstrates that with optimized protocols, ^{161}Tb SPECT/CT can provide quantitative images of a quality comparable to that of ^{177}Lu , making it a feasible and reliable tool for clinical dosimetry.[1][4] The choice of a medium-energy collimator and an energy window around the 75 keV photopeak appears to be a favorable starting point for many systems, balancing sensitivity and spatial resolution while minimizing image-degrading effects.[4][9] As ^{161}Tb -based radiopharmaceuticals continue to advance through clinical trials, the standardization of robust and validated SPECT imaging protocols will be paramount to unlocking their full therapeutic potential.

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References

- 1. urotoday.com [urotoday.com]
- 2. researchgate.net [researchgate.net]
- 3. Quantitative calibration of Tb-161 SPECT/CT in view of personalised dosimetry assessment studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Quantitative terbium-161 SPECT/CT imaging: demonstrating the feasibility of image-based dosimetry and highlighting pitfalls - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Establishment of a clinical SPECT/CT protocol for imaging of ^{161}Tb - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Establishment of a clinical SPECT/CT protocol for imaging of ^{161}Tb - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Making sure you're not a bot! [gupea.ub.gu.se]

- 10. Quantitative SPECT imaging of ¹⁵⁵Tb and ¹⁶¹Tb for preclinical theranostic radiopharmaceutical development - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchportal.sckcen.be [researchportal.sckcen.be]
- 12. Replacing Lu-177 with Tb-161 in DOTA-TATE and PSMA-617 therapy: potential dosimetric implications for activity selection - PMC [pmc.ncbi.nlm.nih.gov]
- 13. [¹⁶¹Tb]Tb-PSMA-617 radioligand therapy in patients with mCRPC: preliminary dosimetry results and intra-individual head-to-head comparison to [¹⁷⁷Lu]Lu-PSMA-617 [thno.org]
- 14. nuclearmedicinetherapy.in [nuclearmedicinetherapy.in]
- 15. jnm.snmjournals.org [jnm.snmjournals.org]
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